

Vps34-IN1 stability and storage conditions

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Compound Focus: Vps34-IN-1

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Basic Storage & Handling Specifications

The table below summarizes the fundamental storage and handling parameters for VPS34-IN1 based on manufacturer specifications and scientific literature [1] [2].

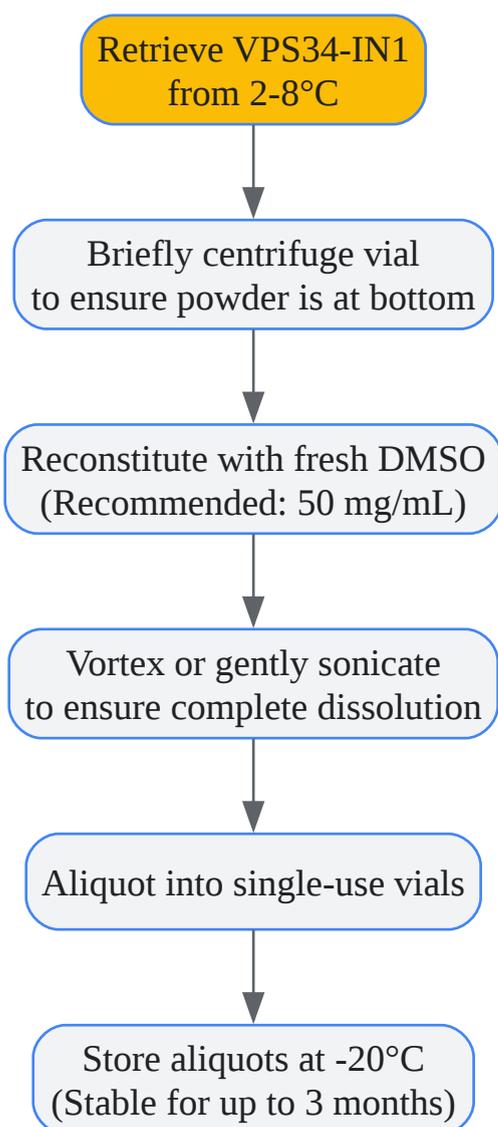
Parameter	Specification
Physical Form	White to off-white solid powder [1] [2]
Purity	≥98% by HPLC [2]
Recommended Storage	Protect from light at +2°C to +8°C [2].
Freezing	Acceptable. Stock solutions are stable for up to 3 months at -20°C [2].
Solubility	Soluble in DMSO (up to 50 mg/mL), not soluble in water [1] [2].
Stability of Stock Solution	3 months at -20°C after reconstitution [2].
Shelf Life	2 years if stored properly [1].

Handling Procedures & Experimental Guidelines

Proper handling is critical for maintaining the inhibitor's stability and experimental reproducibility.

- **Reconstitution:** Use **only fresh, high-quality DMSO** to dissolve the powder to a recommended concentration of 50 mg/mL [2].
- **Aliquoting:** Upon reconstitution, **immediately aliquot** the stock solution into smaller, single-use vials. This prevents repeated freeze-thaw cycles and exposure to moisture, which can degrade the compound [2].
- **Handling:** Always use sterile, dry labware for handling. The product is packaged under inert gas; minimizing its exposure to air during use will help maintain stability [2].

The workflow for preparing and storing VPS34-IN1 can be summarized as follows:



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Troubleshooting Common Experimental Issues

Here are solutions to some common problems researchers might encounter:

- **Problem: Precipitate Formation in Stock Solution**

- **Cause & Solution:** DMSO is hygroscopic and absorbs water from the atmosphere, which can lead to precipitation. Ensure the DMSO is fresh and the storage vial is tightly sealed. Gently warming the vial may help redissolve the precipitate [2].

- **Problem: High Background or Off-Target Effects in Cells**

- **Cause & Solution:** While VPS34-IN1 is highly selective ($IC_{50} = 25$ nM for Vps34 and >1000-fold selective over other PI3K classes), using excessively high concentrations can increase the risk of off-target effects [3] [1] [2]. **Troubleshooting Tip:** Perform a dose-response curve to find the minimal effective concentration for your specific cell type. Common working concentrations in cell-based assays are in the micromolar range (e.g., 1-10 μ M), but optimization is required [4] [5].

- **Problem: Loss of Antileukemic Activity**

- **Cause & Solution:** A study on acute myeloid leukemia (AML) found that **complete and acute inhibition of VPS34** was required for its antileukemic effect [4]. **Troubleshooting Tip:** Verify the activity of your stock solution by testing it in a positive control assay, such as monitoring the dispersal of a PtdIns(3)P probe from endosomes or a reduction in SGK3 phosphorylation, which can occur within minutes of treatment [3] [2].

Cited Experimental Protocols

The following table outlines how VPS34-IN1 has been used in recent studies, which can serve as a reference for your own experimental design.

Study Context	Cell Lines / Models Used	VPS34-IN1 Treatment Conditions	Key Readouts & Assays
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| **Acute Myeloid Leukemia (AML)** [4] | MOLM-14, MV4-11, and other AML cell lines; primary patient samples. | 5 μ M for 48 hours for viability assays. | **Viability:** Uptiblue assay. **Apoptosis:** Annexin V-PE

staining and flow cytometry. **Autophagy:** Western blot for LC3, GFP-LC3 puncta quantification via immunofluorescence. | | **ER+ Breast Cancer** [5] | MCF-7, T47D, ZR-75-1 cell lines; xenograft mouse models. | 90 mg/kg in vivo (mouse model). | **Apoptosis:** Flow cytometry, Western blot for cleaved caspases. **ER Stress:** Western blot for PERK, ATF4, CHOP. **Viability:** Dose- and time-response curves. | | **SGK3 Signaling Study** [3] | U2OS cells. | 100 nM to 1 μ M for short-term treatment (minutes). | **PtdIns(3)P Localization:** Suppression of GFP-2xFYVEHrs endosomal signal (IC_{50} = 100 nM in cells). **SGK3 Phosphorylation:** Western blot for T-loop and hydrophobic motif phosphorylation. |

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